

Synthesis and Characterization of Sumilizer GP: A Technical Overview

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Compound of Interest

Compound Name: Sumilizer GP

CAS No.: 203255-81-6

Cat. No.: B1609375

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Abstract

Sumilizer GP is a high-performance, hybrid antioxidant developed by Sumitomo Chemical, designed for the stabilization of polymers.^{[1][2]} Its unique molecular structure, integrating both a hindered phenolic antioxidant and a phosphite moiety, allows it to effectively mitigate thermal and oxidative degradation in a variety of resins, particularly polyolefins like L-LDPE and PP.^{[1][2][3]} This technical guide provides a comprehensive overview of the synthesis, characterization, and mechanism of action of **Sumilizer GP**, based on publicly available data.

Introduction

Polymers are susceptible to degradation during processing and end-use, driven by heat, oxygen, and mechanical stress. This degradation, which involves the formation of free radicals, leads to a deterioration of the material's physical and chemical properties. Antioxidants are crucial additives that inhibit these degradation pathways. **Sumilizer GP**, with its chemical name 6-[3-(3-tert-Butyl-4-hydroxy-5-methylphenyl)propoxy]-2,4,8,10-tetra-tert-butyl-dibenzo[d,f]^{[1][2]}

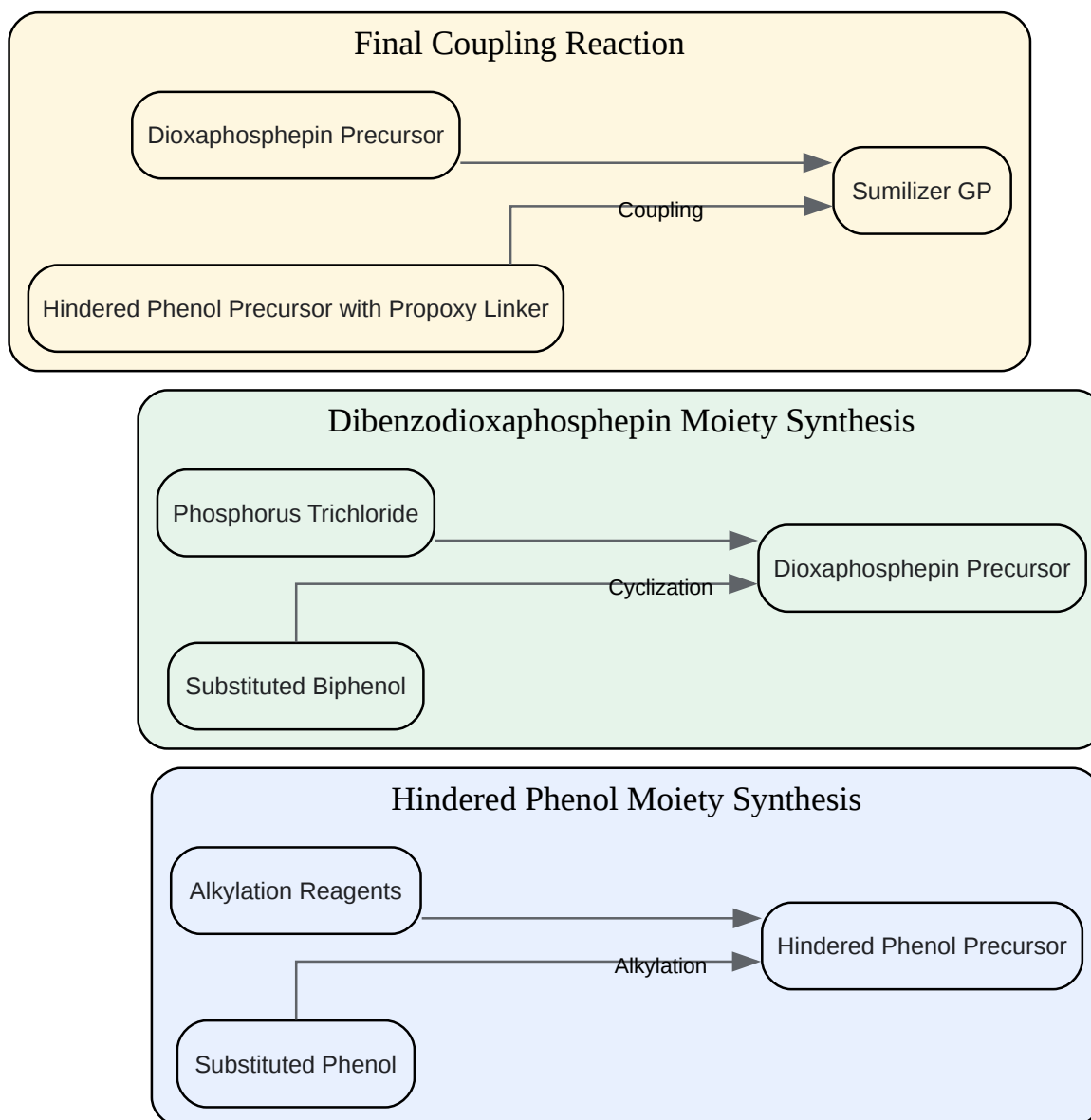
[4]dioxaphosphopin, is a novel antioxidant that combines two distinct functionalities in a single molecule for enhanced stabilizing performance.[1][2]

Synthesis of Sumilizer GP

While the specific, proprietary synthesis protocol for **Sumilizer GP** is not publicly disclosed, the general synthetic strategy involves a multi-step process. This process is understood to involve the reaction of key precursors, including substituted phenols and a phosphorus source like phosphorus trichloride, to construct the final hybrid molecule.

Generalized Synthesis Workflow

The synthesis can be conceptually broken down into the formation of the hindered phenol and dibenzodioxaphosphopin moieties, followed by their coupling.



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Caption: Generalized workflow for the synthesis of **Sumilizer GP**.

Physicochemical and Spectroscopic Characterization

A comprehensive characterization of **Sumilizer GP** is essential to confirm its structure and purity. The following tables summarize the key characterization data.

Table 1: Physicochemical Properties of Sumilizer GP

Property	Value
Chemical Name	6-[3-(3-tert-Butyl-4-hydroxy-5-methylphenyl)propoxy]-2,4,8,10-tetra-tert-butylidibenzo[d,f][1][2][4]dioxaphosphepin[1]
CAS Number	203255-81-6
Molecular Formula	C ₄₂ H ₆₁ O ₄ P[2]
Molecular Weight	660.9 g/mol [2]
Appearance	Information not publicly available
Melting Point	Information not publicly available

Table 2: Spectroscopic and Analytical Data for Sumilizer GP

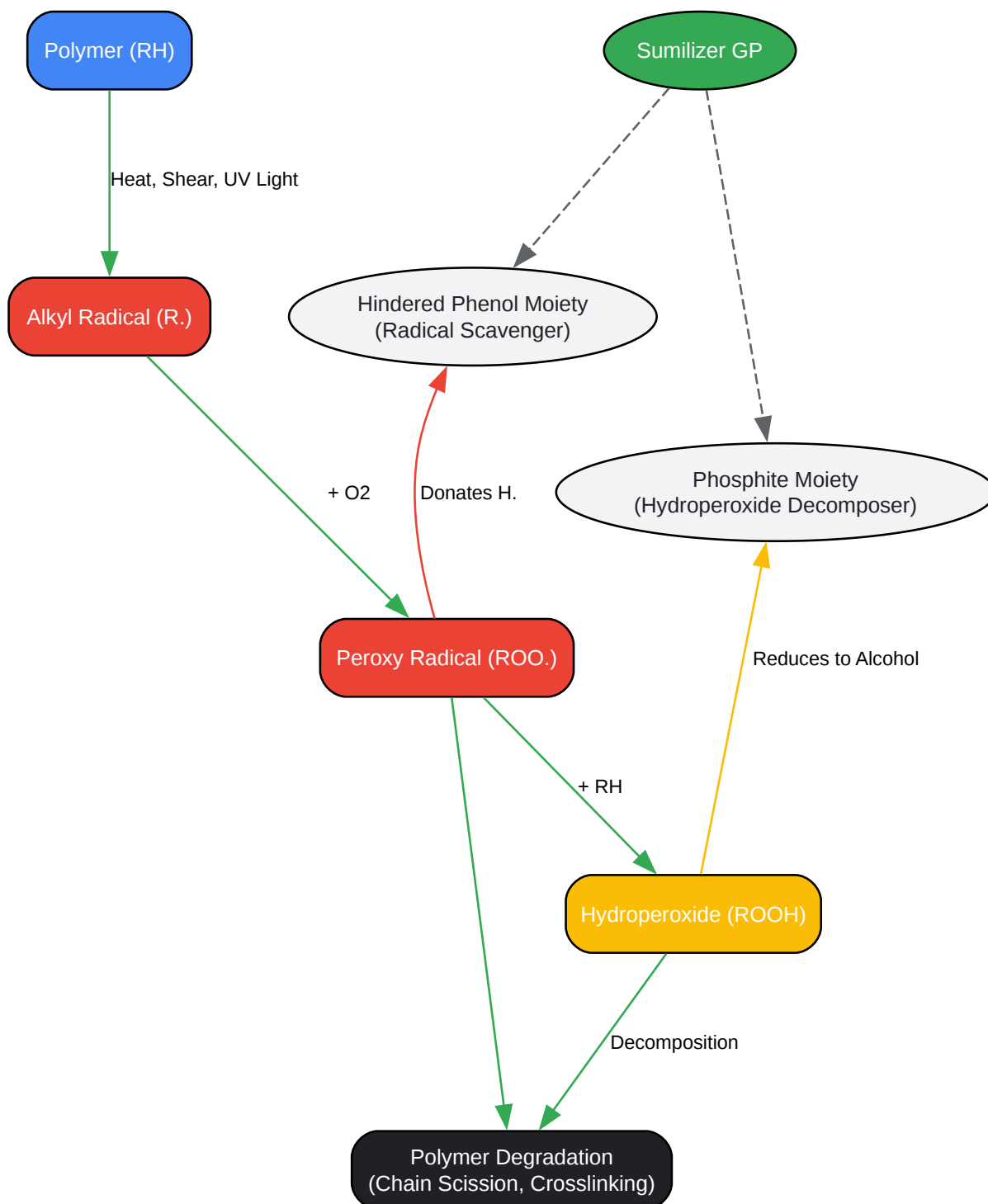
Technique	Purpose	Key Findings
NMR Spectroscopy		
¹ H NMR	Elucidation of the proton environment of the molecule.	Expected to show signals corresponding to the aromatic, aliphatic, tert-butyl, and hydroxyl protons.
¹³ C NMR	Determination of the carbon skeleton of the molecule.	Expected to show signals for all unique carbon atoms in the structure.
³¹ P NMR	Confirmation of the phosphorus environment.	A characteristic signal for the phosphite ester is expected.
Mass Spectrometry (MS)	Determination of the molecular weight and fragmentation pattern.	The molecular ion peak corresponding to the molecular weight of 660.9 g/mol is expected.
Infrared (IR) Spectroscopy	Identification of functional groups.	Expected to show characteristic absorption bands for O-H (phenol), C-H (aliphatic and aromatic), P-O-C, and C=C (aromatic) bonds.
Thermogravimetric Analysis (TGA)	Evaluation of thermal stability.	Provides data on the onset of decomposition and weight loss as a function of temperature. 5% and 10% weight loss temperatures are key parameters. ^[1]

Mechanism of Action: Polymer Stabilization

Sumilizer GP functions as a multifunctional antioxidant, interfering with the polymer degradation cycle at multiple points. The hindered phenol moiety acts as a primary antioxidant, while the phosphite moiety serves as a secondary antioxidant.

Antioxidant Signaling Pathway

The synergistic action of the two functional groups is key to the high performance of **Sumilizer GP**.



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Caption: Antioxidant mechanism of **Sumilizer GP** in polymers.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Sumilizer GP** are proprietary to the manufacturer. However, based on standard analytical techniques, generalized protocols are provided below.

Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability of **Sumilizer GP**.
- Instrumentation: A standard thermogravimetric analyzer.
- Methodology:
 - A small, accurately weighed sample of **Sumilizer GP** (typically 5-10 mg) is placed in the TGA sample pan.
 - The sample is heated from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 or 20 °C/min) under a controlled atmosphere (e.g., nitrogen or air).[1]
 - The weight of the sample is continuously monitored as a function of temperature.
 - The resulting TGA curve (weight % vs. temperature) is analyzed to determine the onset of decomposition and the temperatures at which 5% and 10% weight loss occurs.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the chemical structure of **Sumilizer GP**.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Methodology:

- A small amount of **Sumilizer GP** is dissolved in a suitable deuterated solvent (e.g., CDCl₃).
- The solution is placed in an NMR tube.
- ¹H, ¹³C, and ³¹P NMR spectra are acquired.
- Advanced 2D NMR experiments (e.g., COSY, HSQC, HMBC) can be performed to further confirm the connectivity of atoms.
- The chemical shifts, coupling constants, and peak integrations are analyzed to confirm the molecular structure.

Applications and Performance Data

Sumilizer GP is primarily used as a processing stabilizer in a variety of polymers, including:

- Linear Low-Density Polyethylene (L-LDPE)
- Polypropylene (PP)
- Polystyrene (PS)
- Polyamide (PA)
- Polycarbonate (PC)

Table 3: Performance Data of Sumilizer GP in Polymers

Polymer	Application Benefit	Quantitative Data
L-LDPE	Prevention of "Fish-Eye" gel formation.	Recommended dosage: 500-2000 ppm.[1]
BOPP	Enhanced process stability.	Recommended dosage: 500-1500 ppm.[1]
PP	Improved melt tension and stability.	Demonstrates higher melt tension compared to conventional antioxidant systems after melt extrusion.
PS	Reduction of dimer and trimer content.	Addition of 700-1200 ppm reduces dimer and trimer content to below 1200 ppm from over 3000 ppm.

Conclusion

Sumilizer GP is a highly effective, hybrid antioxidant that offers superior stabilization for a range of polymers. Its unique molecular design, combining both primary and secondary antioxidant functionalities, provides a synergistic effect that enhances polymer durability during processing and end-use. While detailed synthesis and characterization protocols are proprietary, this guide provides a comprehensive overview of its chemical nature, mechanism of action, and performance benefits based on available technical information. Further research into the application of **Sumilizer GP** in other polymer systems could expand its utility in the field of materials science.

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